

Health and safety data sheet for Hexadecylbenzene

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Compound of Interest

Compound Name: Hexadecylbenzene

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An In-depth Technical Guide to the Health and Safety of Hexadecylbenzene

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the health and safety considerations for **Hexadecylbenzene** (CAS No. 1459-09-2). This guide moves beyond a standard Safety Data Sheet (SDS) to offer a deeper understanding of the causality behind safety protocols, ensuring a self-validating system of laboratory best practices.

Chemical Identification and Core Properties

Hexadecylbenzene, also known as Cetylbenzene or 1-Phenylhexadecane, is an alkylbenzene characterized by a long C16 alkyl chain attached to a benzene ring.^{[1][2][3]} Its primary use is in laboratory settings for research and development purposes.^[4] Understanding its physical and chemical properties is foundational to its safe handling.

Table 1: Physicochemical Properties of **Hexadecylbenzene**

Property	Value	Source
CAS Number	1459-09-2	[1][2][5][6]
Molecular Formula	C22H38	[1][2][5][6]
Molecular Weight	302.54 g/mol	[1][2][5]
Appearance	White to light yellow low melting solid; powder to lump to clear liquid.[1][5]	[1][5]
Melting Point	27 °C (80.6 °F)	[1][5][7]
Boiling Point	385 °C (725 °F)	[1][7]
Flash Point	> 112 °C (> 233.6 °F)	[8]
Density	0.8558 g/cm ³ at 20 °C	[1]
Vapor Pressure	3.56e-06 mmHg at 25°C	[1]

Hazard Identification and Toxicological Profile

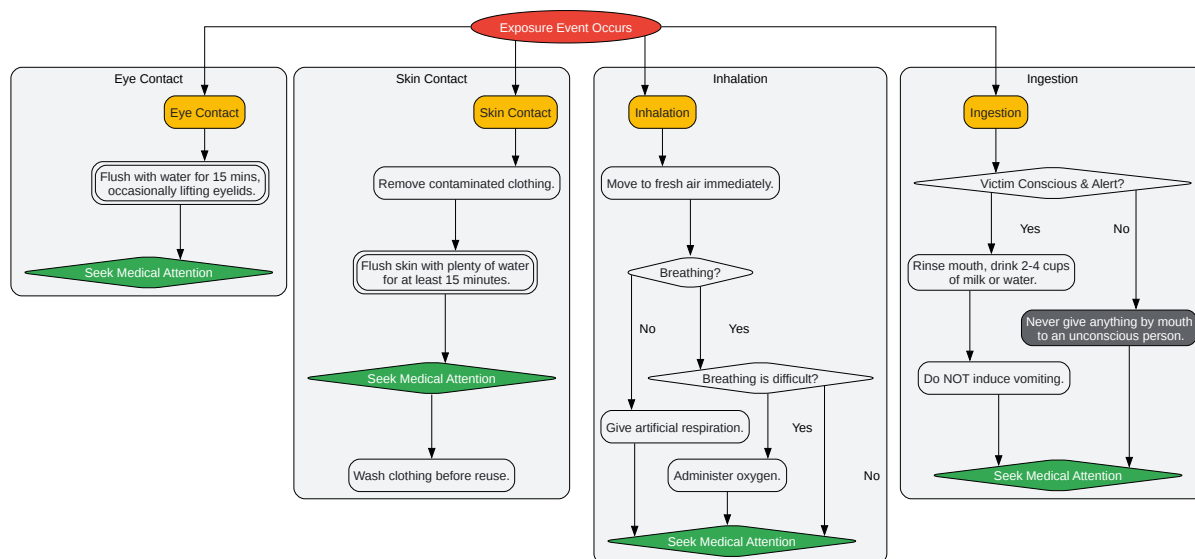
While comprehensive toxicological data for **Hexadecylbenzene** is not fully available, the primary hazards are associated with irritation.[8] It is crucial to note that the toxicological properties have not been fully investigated, which necessitates a cautious approach.[8]

- Eye Contact: May cause eye irritation.[8]
- Skin Contact: May cause skin irritation.[8]
- Inhalation: May cause respiratory tract irritation.[8]
- Ingestion: May cause irritation of the digestive tract.[8]

There is no chronic toxicity information available, and **Hexadecylbenzene** is not listed as a carcinogen by ACGIH, IARC, NTP, or under California Proposition 65.[8] No specific target organs have been identified.[8]

First-Aid Measures: A Step-by-Step Protocol

Immediate and appropriate first aid is critical to mitigate potential harm from exposure. Facilities must be equipped with an eyewash station and a safety shower.^[8] The following decision tree outlines the necessary steps.



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Caption: First-Aid Decision Tree for **Hexadecylbenzene** Exposure.

Note to Physician: Treat symptomatically and supportively.[8]

Fire-Fighting and Accidental Release Protocols

Fire-Fighting Measures

Hexadecylbenzene has a high flash point, making it not highly flammable. However, in the event of a fire, standard procedures should be followed.

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4][8] The agent most appropriate to extinguish the surrounding fire should be used.[8]
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion.[8] Runoff from fire control may cause pollution.[8]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[8]

Accidental Release Measures

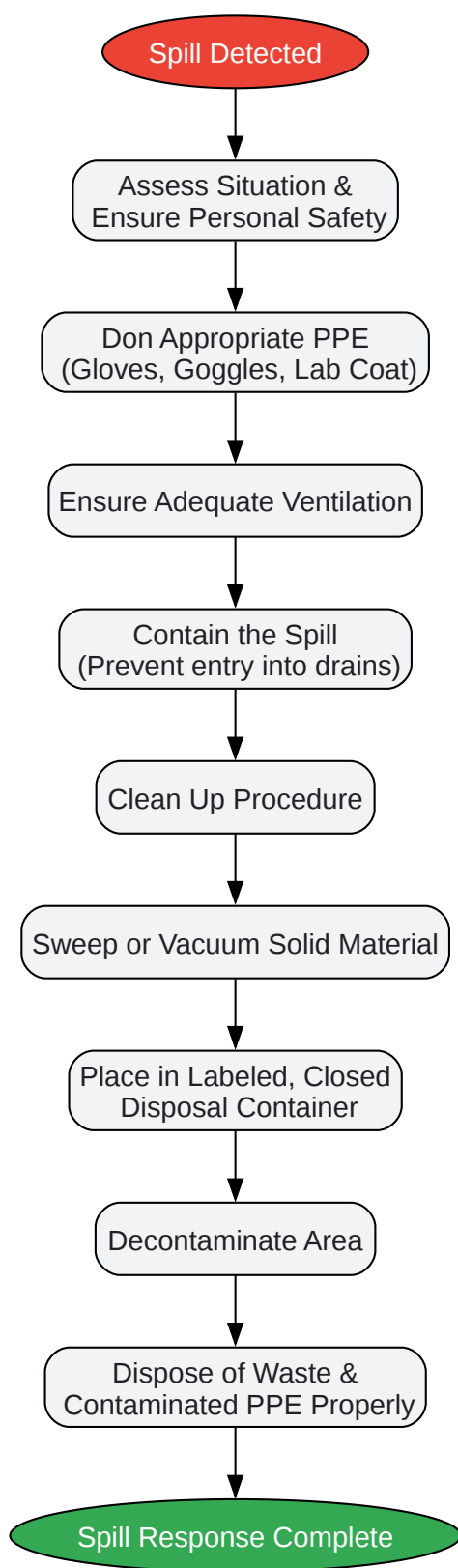
A systematic approach is required to manage spills safely and effectively.

Protocol for Accidental Release:

- **Ensure Ventilation:** Immediately provide adequate ventilation to the area.
- **Evacuate Personnel:** Keep unnecessary personnel away from the spill area.
- **Don Personal Protective Equipment (PPE):** Use proper PPE as detailed in Section 5.
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[4] Do not let the chemical enter drains.[4]
- **Cleanup:**
 - For solid material, vacuum or sweep up and place it into a suitable, closed disposal container.[4][8]
 - Avoid generating dusty conditions.[8]

- Disposal: Dispose of the waste material in accordance with local, regional, and national regulations.

The following workflow illustrates the logical steps for responding to a spill.



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Caption: Workflow for Managing an Accidental Spill of **Hexadecylbenzene**.

Handling, Storage, and Personal Protection

Safe Handling Practices

The key to preventing exposure is to minimize direct contact and the generation of aerosols or dust.

- Wash hands thoroughly after handling.[\[8\]](#)
- Use with adequate ventilation to keep airborne concentrations low.[\[8\]](#)
- Minimize dust generation and accumulation.[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.[\[8\]](#)
- Avoid ingestion and inhalation.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)

Storage Requirements

Proper storage is essential for maintaining chemical integrity and safety.

- Store in a tightly closed container.[\[8\]](#)
- Store in a cool, dry, well-ventilated area.[\[8\]](#)
- Keep away from incompatible substances, such as strong oxidizing agents.[\[9\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are the primary lines of defense for researchers.

- Engineering Controls: Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[8\]](#) Use adequate ventilation to keep airborne concentrations low.[\[8\]](#)

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.[8] Wear appropriate protective clothing to prevent skin exposure.[8]
- **Respiratory Protection:** Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[8] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[8]

Ecological Information

Data on the environmental impact of **Hexadecylbenzene** is limited. It is advised to prevent its release into the environment. Discharge into drains or the environment must be avoided.[4]

Regulatory Status

Hexadecylbenzene is listed on the TSCA inventory.[8] It is not listed under SARA Section 302 or 313, nor is it classified as a hazardous substance under the Clean Water Act.[8]

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